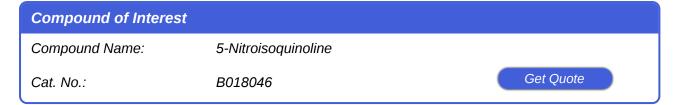


# Physical and chemical properties of 5-Nitroisoquinoline

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# 5-Nitroisoquinoline: A Comprehensive Technical Guide

This in-depth technical guide provides a thorough examination of the physical, chemical, and biological properties of **5-nitroisoquinoline**. Designed for researchers, scientists, and professionals in drug development, this document consolidates critical data, experimental protocols, and relevant biological pathways to serve as a comprehensive resource for the application and study of this important chemical entity.

#### **Core Physical and Chemical Properties**

**5-Nitroisoquinoline** is a yellow crystalline solid with the chemical formula C<sub>9</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub>.[1] It is a key intermediate in organic synthesis, particularly for the development of novel therapeutic agents.[2] The presence of the nitro group at the 5-position significantly influences its chemical reactivity and biological activity.

#### **Physicochemical Data**

The key physicochemical properties of **5-nitroisoquinoline** are summarized in the table below for easy reference and comparison.



Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	174.16 g/mol	[1][2][3]
Appearance	Yellow powder/crystalline solid	[1]
Melting Point	106-109 °C	[1][2]
Boiling Point	~305.12 °C (rough estimate)	[1]
Solubility	Slightly soluble in water. Soluble in organic solvents.	
pKa (Predicted)	3.55 ± 0.13	[1]
LogP (Predicted)	1.9	[3]

#### **Spectroscopic Data**

Spectroscopic data is crucial for the identification and characterization of **5-nitroisoquinoline**.

Spectrum Type	Key Data/Signals	Reference(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 300 MHz)	δ (ppm): 9.39, 8.75, 8.59, 8.46, 8.36, 7.72	[4]
Mass Spectrometry (GC-MS)	m/z top peak: 116, m/z 2nd highest: 75	[3]

## **Synthesis and Purification**

The synthesis of **5-nitroisoquinoline** is typically achieved through the nitration of isoquinoline. The following protocol outlines a standard laboratory procedure.

## **Synthesis of 5-Nitroisoquinoline**

**Experimental Protocol:** 



- Reaction Setup: In a flask equipped with a magnetic stirrer and maintained at -15 °C using an appropriate cooling bath, dissolve 3.0 g (23.2 mmol) of isoquinoline in 40 mL of concentrated sulfuric acid.[1]
- Nitration: Slowly add 2.8 g (27.8 mmol) of solid potassium nitrate in four equal portions at 30-minute intervals, ensuring the temperature remains at -15 °C.[1]
- Reaction Progression: After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring for an additional 3 hours.[1]
- Work-up: Pour the reaction mixture into 100 mL of ice water. Adjust the pH to 8-10 using aqueous ammonia.[1]
- Isolation: Collect the resulting yellow precipitate by filtration. Wash the solid with two 100 mL portions of methyl tert-butyl ether and dry to yield crude 5-nitroisoquinoline.[1]



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Synthesis Workflow for **5-Nitroisoquinoline** 

#### **Purification of 5-Nitroisoquinoline**

Purification of the crude product is essential to remove unreacted starting materials and side products. Column chromatography and recrystallization are effective methods.

Column Chromatography Protocol (Adapted from a similar compound):

- Column Preparation: Prepare a slurry of silica gel in a non-polar eluent (e.g., a 9:1 mixture of dichloromethane and diethyl ether). Pack a chromatography column with the slurry.[5][6]
- Sample Loading: Dissolve the crude **5-nitroisoquinoline** in a minimal amount of the eluent and load it onto the top of the column.[6]



- Elution: Begin elution with the initial solvent system. The polarity of the eluent can be gradually increased (e.g., to a 6:1 ratio of dichloromethane to diethyl ether) to facilitate the separation of components.[5][6]
- Fraction Collection and Analysis: Collect fractions and monitor their composition using thinlayer chromatography (TLC).
- Isolation: Combine the pure fractions and remove the solvent under reduced pressure to obtain purified 5-nitroisoquinoline.

Recrystallization Protocol (General):

- Solvent Selection: Identify a suitable solvent or solvent pair in which **5-nitroisoquinoline** has high solubility at elevated temperatures and low solubility at room temperature. A mixture of heptane and toluene has been used for a similar compound.[6]
- Dissolution: Dissolve the crude product in a minimal amount of the hot solvent.[6]
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.[6]
- Isolation: Collect the pure crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

#### **Analytical Methodologies**

Accurate and reliable analytical methods are critical for the characterization and quality control of **5-nitroisoquinoline**.

#### **High-Performance Liquid Chromatography (HPLC)**

Experimental Protocol (Adapted for **5-Nitroisoquinoline**):

- Instrumentation: A standard HPLC system with a UV-Vis detector.
- Column: Newcrom R1 reverse-phase column.[7]



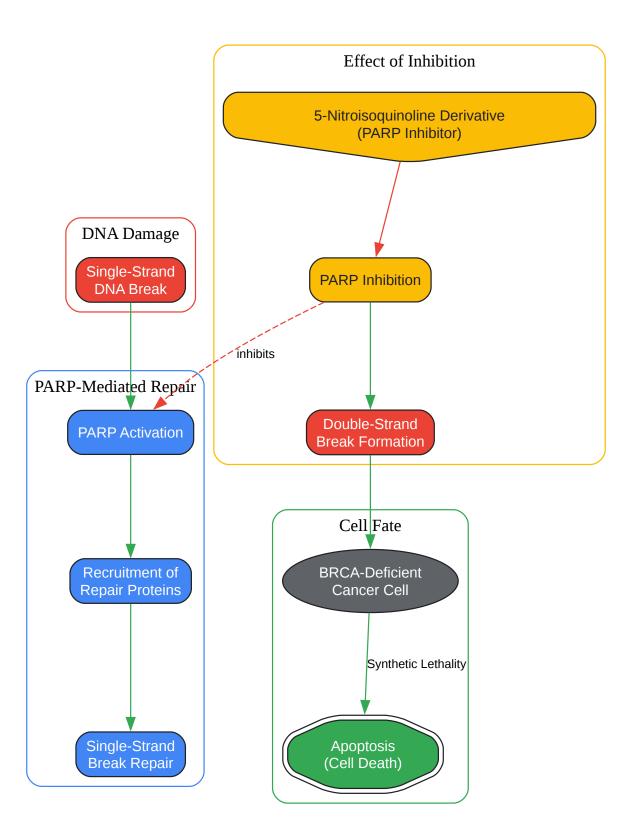




- Mobile Phase: A mixture of acetonitrile and water, with phosphoric acid. For mass spectrometry compatibility, formic acid can be used instead of phosphoric acid.[7]
- Sample Preparation: Dissolve a known amount of **5-nitroisoquinoline** in the mobile phase to a suitable concentration.
- Analysis: Inject the sample and monitor the elution profile at an appropriate UV wavelength.









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